

Proper Disposal of RS102895: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RS102895

Cat. No.: B1250010

[Get Quote](#)

Essential Safety and Disposal Procedures for Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the proper disposal of **RS102895**, a potent CCR2 antagonist used in laboratory research. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring compliance with environmental regulations. The information presented is based on safety data sheets and general best practices for chemical waste management.

Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to consult the Safety Data Sheet (SDS) for **RS102895** hydrochloride. The compound is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Always handle **RS102895** in a well-ventilated area, preferably within a chemical fume hood, and wear appropriate personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

PPE Category	Recommendation
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or neoprene gloves.
Skin and Body	Laboratory coat.
Respiratory	Use in a well-ventilated area or chemical fume hood.

Quantitative Data Summary

The following table summarizes key quantitative data for **RS102895** hydrochloride. This information is essential for understanding the compound's properties and for making informed decisions regarding its handling and disposal.

Property	Value
Molecular Formula	$C_{21}H_{21}F_3N_2O_2 \cdot HCl$
Molecular Weight	426.9 g/mol
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
Solubility	DMSO: 30 mg/mL, DMF: 25 mg/mL, Ethanol: 2 mg/mL

Step-by-Step Disposal Protocol

The primary method for the disposal of **RS102895** and materials contaminated with it is through a licensed hazardous waste management company, typically involving high-temperature incineration.[2][3][4] Under no circumstances should **RS102895** be disposed of down the drain or in regular trash.

1. Waste Identification and Segregation:

- Identify: All materials that have come into contact with **RS102895** are considered hazardous waste. This includes:
 - Unused or expired solid **RS102895**.
 - Solutions containing **RS102895**.
 - Contaminated labware (e.g., pipette tips, vials, weighing paper).
 - Contaminated PPE (e.g., gloves).
- Segregate: Collect all **RS102895** waste separately from other laboratory waste streams. Due to its chemical structure (a halogenated organic compound), it should be segregated as halogenated organic waste. Do not mix with non-halogenated solvents, aqueous waste, or other incompatible chemicals.

2. Waste Collection and Container Management:

- Solid Waste:
 - Place solid **RS102895** waste and grossly contaminated disposable items into a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect solutions containing **RS102895** in a separate, sealed, and compatible liquid waste container (e.g., a high-density polyethylene container).
 - If **RS102895** is dissolved in a solvent like DMSO, the entire solution is considered hazardous waste.
- Container Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**RS102895** hydrochloride," and the approximate concentration and quantity.

3. Decontamination of Labware:

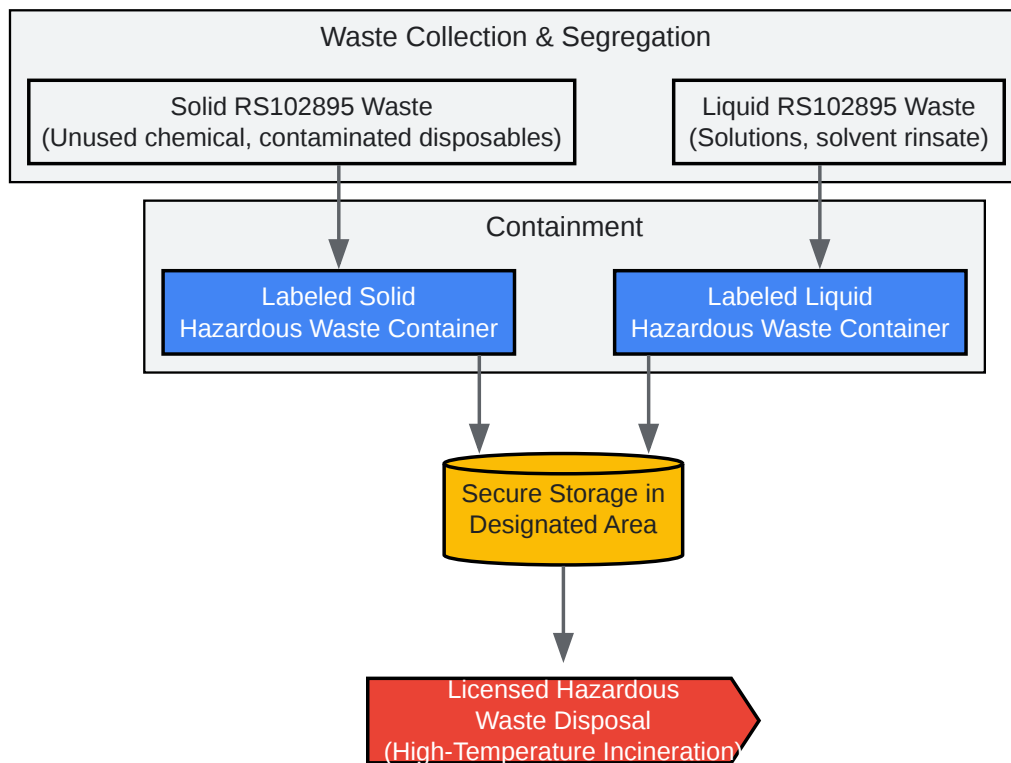
- Reusable Labware:
 - Triple rinse non-disposable glassware with a suitable solvent (e.g., ethanol or acetone).
 - Collect the solvent rinsate as hazardous liquid waste.
 - After the solvent rinse, wash the glassware with soap and water.
- Empty Containers:
 - The original container of **RS102895**, even when empty, should be triple-rinsed with a suitable solvent.
 - The rinsate must be collected as hazardous waste.

4. Storage and Final Disposal:

- Storage: Store sealed hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal: Arrange for a pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Provide them with the Safety Data Sheet for **RS102895**.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **RS102895**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **RS102895**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]

- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Proper Disposal of RS102895: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250010/docs#proper-disposal-of-rs102895-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b1250010/docs#proper-disposal-of-rs102895-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

